

# trans-1,3-Cyclohexanediol chemical structure and stereochemistry

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## Compound of Interest

Compound Name: *trans-1,3-Cyclohexanediol*

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An In-depth Technical Guide to the Chemical Structure and Stereochemistry of **trans-1,3-Cyclohexanediol**

## Authored by: Gemini, Senior Application Scientist Abstract

**trans-1,3-Cyclohexanediol** is a fundamental building block in organic synthesis, valued for its specific stereochemical arrangement which imparts unique properties and reactivity. As a C<sub>2</sub>-symmetric diol, its application spans from starting material in the synthesis of pharmaceuticals and fine chemicals to a scaffold for creating spatially diverse molecular libraries.<sup>[1]</sup> This guide provides an in-depth exploration of the structural and stereochemical nuances of **trans-1,3-cyclohexanediol**, including its conformational analysis, chirality, and spectroscopic characterization. Authored for researchers, scientists, and professionals in drug development, this document synthesizes core chemical principles with practical, field-proven insights to serve as an authoritative reference.

## Foundational Stereochemistry of 1,3-Disubstituted Cyclohexanes

The cyclohexane ring is not a planar hexagon; it predominantly adopts a low-energy "chair" conformation to minimize angular and torsional strain.<sup>[2]</sup> In this conformation, the twelve hydrogen atoms occupy two distinct types of positions: six axial positions, which are

perpendicular to the approximate plane of the ring, and six equatorial positions, which are located in the approximate plane of the ring.

For a disubstituted cyclohexane like 1,3-cyclohexanediol, the spatial relationship between the two hydroxyl (-OH) groups gives rise to cis and trans geometric isomers.<sup>[3]</sup>

- cis-isomer: Both substituents are on the same face of the ring (both "up" or both "down").
- trans-isomer: The substituents are on opposite faces of the ring (one "up" and one "down").

This geometric isomerism is central to the molecule's physical properties, stability, and reactivity.

## Chirality and Enantiomeric Forms of **trans**-1,3-Cyclohexanediol

A critical feature of **trans**-1,3-cyclohexanediol is its chirality. The molecule possesses two stereocenters at carbons C1 and C3, the carbon atoms bonded to the hydroxyl groups. Unlike its cis counterpart, which has a plane of symmetry and is therefore an achiral meso compound, the trans isomer lacks any internal plane of symmetry.<sup>[4]</sup>

Consequently, **trans**-1,3-cyclohexanediol is a chiral molecule and exists as a pair of non-superimposable mirror images, known as enantiomers.<sup>[4]</sup> These enantiomers are designated as (1R,3R)-cyclohexane-1,3-diol and (1S,3S)-cyclohexane-1,3-diol.

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